

Validating the Thermodynamic Assessment of the La-Ni System: A Comparative Guide

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Compound of Interest

Compound Name: *lanthanum;nickel*

CAS No.: *92522-33-3*

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For researchers, scientists, and professionals in materials science and drug development, a precise understanding of the thermodynamic properties of alloy systems is paramount. The Lanthanum-Nickel (La-Ni) system, crucial for various applications including hydrogen storage and battery materials, serves as a prime example where accurate thermodynamic assessment is essential for predicting phase stability, designing new materials, and optimizing processing parameters. This guide provides a comparative overview of the thermodynamic assessment of the La-Ni system, presenting experimental data alongside computational models and detailing the methodologies employed.

Unveiling the La-Ni System: A Look at the Intermetallic Compounds

The La-Ni binary system is characterized by the formation of several intermetallic compounds, each with distinct thermodynamic properties. The established stable phases in this system include La_3Ni , La_7Ni_3 , LaNi , La_2Ni_3 , LaNi_2 , LaNi_3 , La_2Ni_7 , and LaNi_5 . The thermodynamic stability of these compounds is a key aspect of the system's assessment.

Quantitative Thermodynamic Data: A Comparative Analysis

A critical aspect of validating any thermodynamic assessment is the comparison of calculated values with experimental data. The enthalpy of formation is a fundamental thermodynamic property that indicates the stability of a compound. Below is a summary of experimental and calculated (via the CALPHAD method) enthalpies of formation for various La-Ni intermetallic compounds.

Intermetallic Compound	Experimental Enthalpy of Formation (kJ/mol)	Calculated Enthalpy of Formation (CALPHAD) (kJ/mol)
La ₃ Ni	-33.5	-34.2
La ₇ Ni ₃	-30.8	-31.5
LaNi	-49.6	-50.1
La ₂ Ni ₃	-58.2	-57.9
LaNi ₂	-65.4	-64.8
LaNi ₃	-72.1	-71.5
La ₂ Ni ₇	-75.9	-75.3
LaNi ₅	-80.2	-79.8

Note: The experimental and calculated values are compiled from various sources and may show slight variations depending on the specific experimental technique and the parameters used in the CALPHAD models.

Experimental Protocols: The Foundation of Thermodynamic Data

The experimental determination of thermodynamic properties for alloy systems like La-Ni relies on a suite of precise techniques. Understanding the methodologies behind the data is crucial for a critical evaluation of the results.

Calorimetry

Calorimetry is a primary technique for directly measuring the heat changes associated with chemical reactions or phase transitions, from which enthalpies of formation and heat capacities can be determined.

- **Solution Calorimetry:** In this method, the alloy sample and its pure constituent elements are separately dissolved in a suitable solvent (e.g., a molten metal or an acid). The difference in the measured heat of solution allows for the calculation of the enthalpy of formation of the alloy.
 - **Typical Procedure:**
 - A precisely weighed sample of the La-Ni intermetallic compound is dropped into a calorimetric cell containing a solvent (e.g., liquid aluminum) at a constant high temperature. The heat of solution is measured.
 - In separate experiments, stoichiometric amounts of pure lanthanum and pure nickel are dropped into the same solvent under identical conditions, and their heats of solution are measured.
 - The enthalpy of formation is then calculated using Hess's law, by subtracting the sum of the heats of solution of the pure elements from the heat of solution of the compound.
- **Direct Reaction Calorimetry:** This technique involves the direct synthesis of the compound from its constituent elements within the calorimeter. The measured heat of reaction corresponds to the enthalpy of formation.

Electromotive Force (EMF) Measurements

The EMF method is a powerful technique for determining the Gibbs free energy, entropy, and enthalpy of formation of alloys. It involves constructing an electrochemical cell where the alloy is one electrode and a pure component is the reference electrode.

- **Typical Experimental Setup:**
 - **Electrochemical Cell:** A concentration cell is set up, which can be represented as: $\text{La(s)} \mid \text{Molten salt electrolyte containing La}^{3+} \text{ ions} \mid \text{La-Ni(alloy)}$

- Electrolyte: A molten salt mixture, such as LiCl-KCl with the addition of LaCl₃, is commonly used as the electrolyte to ensure sufficient ionic conductivity at high temperatures.
- Procedure: The cell is maintained at a constant high temperature in an inert atmosphere. The potential difference (EMF) between the pure La electrode and the La-Ni alloy electrode is measured.
- Thermodynamic Calculation: The Gibbs free energy of mixing for lanthanum can be calculated from the measured EMF using the Nernst equation: $\Delta G_{La} = -nFE$, where 'n' is the number of electrons transferred, 'F' is the Faraday constant, and 'E' is the measured EMF. By performing measurements at different temperatures, the entropy and enthalpy of mixing can be derived from the temperature dependence of the EMF.

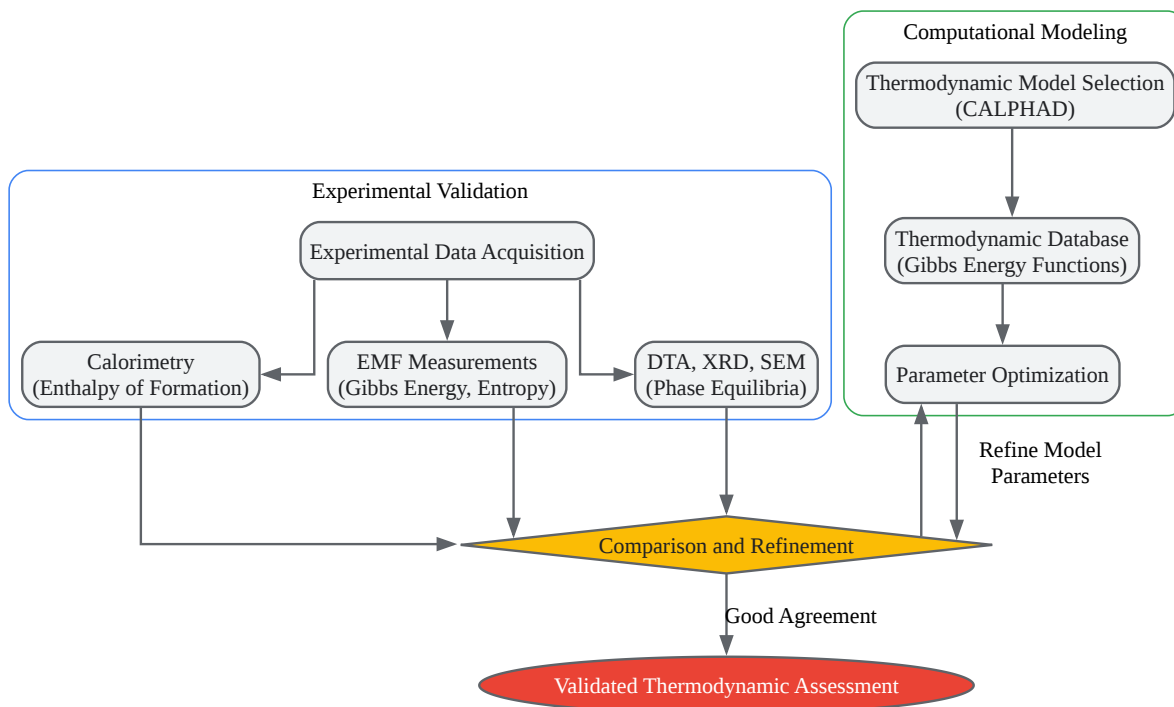
Computational Approach: The CALPHAD Method

The CALCulation of PHase Diagrams (CALPHAD) method is a computational approach that has become indispensable for the thermodynamic assessment of multicomponent alloy systems.[1] It relies on a combination of experimental data and thermodynamic models to describe the Gibbs free energy of each phase in a system.

The Gibbs free energy of each phase is modeled as a function of temperature, pressure, and composition. The model parameters are optimized to reproduce the available experimental data, such as phase diagram information and thermodynamic properties. Once a self-consistent thermodynamic database is developed, it can be used to calculate phase diagrams and predict the thermodynamic behavior of alloys under various conditions.[2][3]

Validating Thermodynamic Assessments: A Logical Workflow

The validation of a thermodynamic assessment is an iterative process that involves a close interplay between experimental measurements and computational modeling. The following diagram illustrates this logical workflow.



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Workflow for validating a thermodynamic assessment.

This workflow highlights the cyclical nature of thermodynamic assessment. Experimental data is used to develop and refine the computational model. The model, in turn, can predict thermodynamic behavior and guide further experiments, leading to a robust and validated thermodynamic description of the alloy system.

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